

# Safeguarding Research: A Comprehensive Guide to Averantin Disposal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Averantin

Cat. No.: B1666156

[Get Quote](#)

For researchers and scientists engaged in drug development and other laboratory research, the proper management and disposal of chemical compounds like **Averantin** are critical to ensuring a safe work environment and protecting the environment. This guide provides essential safety and logistical information for the proper disposal of **Averantin**, a mycotoxin and an intermediate in the biosynthesis of aflatoxin B1.<sup>[1]</sup> Adherence to these procedures is vital for maintaining laboratory safety and regulatory compliance.

## Chemical and Physical Properties of Averantin

A thorough understanding of a chemical's properties is fundamental to its safe handling and disposal. Below is a summary of key data for **Averantin**.

Property	Value
Molecular Formula	C20H20O7
Molecular Weight	372.37 g/mol [2]
CAS Number	5803-62-3[2][3]
Appearance	Crystalline solid
Solubility	Soluble in organic solvents such as methanol and DMSO
Storage Conditions	Store at -20°C as a powder or -80°C in solvent
Purity	≥98%

## Hazard Identification and Safety Precautions

**Averantin** is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE): Before handling **Averantin**, all personnel must wear appropriate PPE, including:

- Safety glasses or goggles
- Chemical-resistant gloves
- A laboratory coat

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.

# Averantin Disposal Protocol

The following step-by-step protocol outlines the proper procedure for the disposal of **Averantin** waste. This procedure is designed to minimize risks to laboratory personnel and the environment.

## 1. Waste Identification and Segregation:

- **Solid Waste:** Collect all solid **Averantin** waste, including unused powder, contaminated weighing paper, and other contaminated disposables (e.g., pipette tips, microfuge tubes), in a dedicated and clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **Averantin** should be collected in a separate, sealed, and clearly labeled container for hazardous liquid waste. Do not mix with other incompatible waste streams.

## 2. Waste Container Labeling: All waste containers must be clearly and accurately labeled with:

- The words "Hazardous Waste"
- The full chemical name: "**Averantin**"
- The specific hazards (e.g., "Toxic," "Aquatic Hazard")
- The date of waste accumulation

## 3. Storage of Waste:

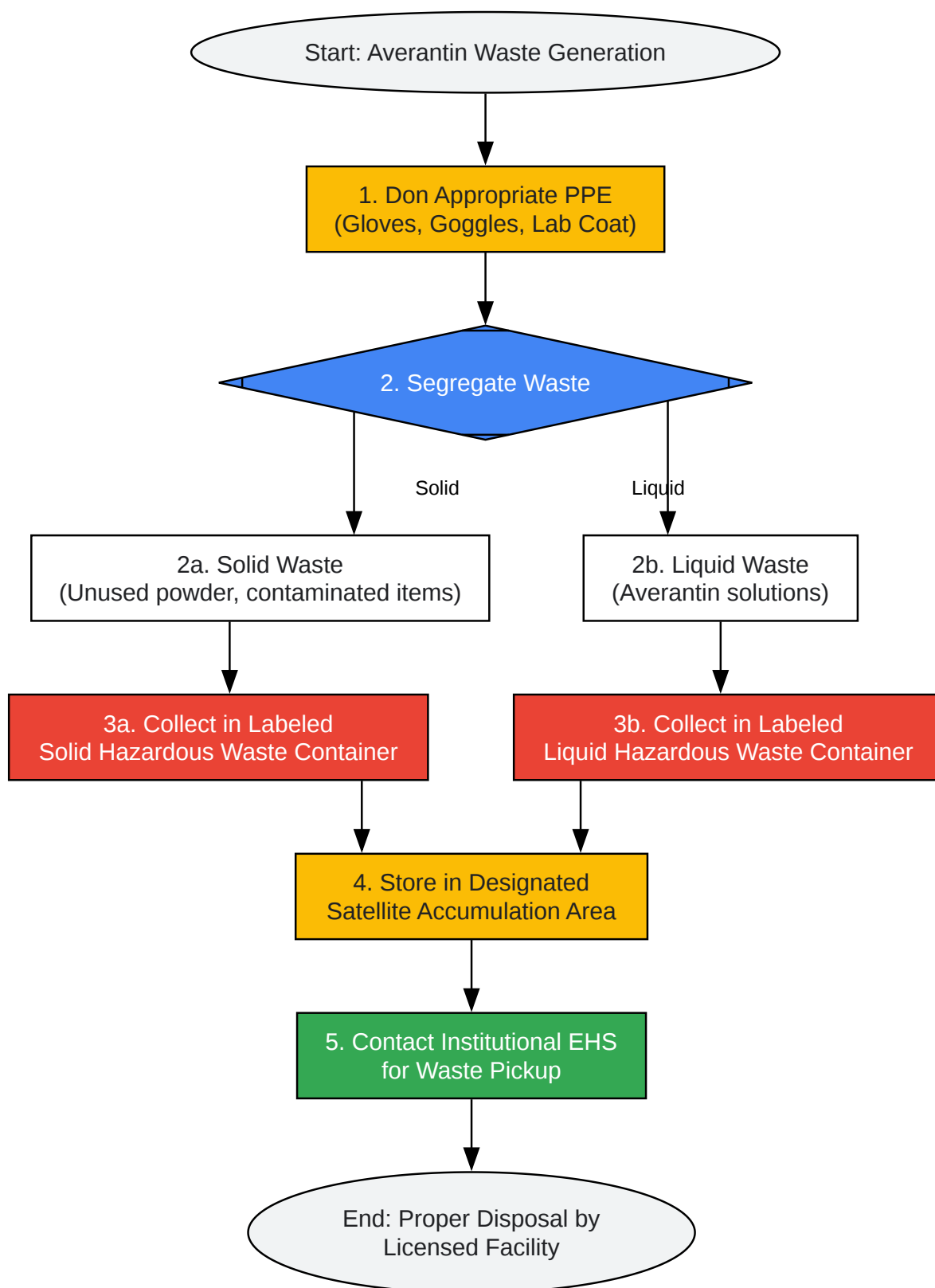
- Store all **Averantin** waste containers in a designated, secure satellite accumulation area.
- Ensure that waste containers are kept tightly sealed except when adding waste.
- Store **Averantin** waste away from incompatible materials such as strong acids, strong alkalis, and strong oxidizing or reducing agents.

## 4. Final Disposal:

- The ultimate disposal of **Averantin** waste must be conducted through an approved and licensed hazardous waste disposal facility.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the waste.
- Do not attempt to dispose of **Averantin** down the drain or in the regular trash.

## Experimental Workflow for Averantin Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Averantin** in a laboratory setting.



[Click to download full resolution via product page](#)

### Averantin Disposal Workflow

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. medkoo.com [medkoo.com]
- 3. (-)-Averantin | C<sub>20</sub>H<sub>20</sub>O<sub>7</sub> | CID 10044783 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Safeguarding Research: A Comprehensive Guide to Averantin Disposal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666156#averantin-proper-disposal-procedures]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)